

# In-Depth Technical Guide to the Physicochemical Properties of 2,4-Dichloropyridine

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## Compound of Interest

Compound Name: 2,4-Dichloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-dichloropyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The data presented herein has been compiled from various authenticated sources to ensure accuracy and reliability, catering to the stringent requirements of research and development professionals.

## Core Physicochemical Data

The fundamental physical constants of **2,4-dichloropyridine** are crucial for its application in chemical synthesis and drug design. These properties dictate the reaction conditions, purification methods, and formulation strategies.

Physical Property	Value
Boiling Point	189-190 °C (at 760 mmHg)[1][2][3]
	76-78 °C (at 23 mmHg)[1][3]
Melting Point	-1 °C[1][2][4]
Density	1.37 g/mL (at 25 °C)[2]

## Experimental Protocols

The accurate determination of physicochemical properties is fundamental to chemical characterization. The following are detailed methodologies for the key experiments cited.

### Melting Point Determination (Capillary Method)

The melting point of **2,4-dichloropyridine**, being a low-melting solid or liquid at room temperature, is determined using a capillary tube method with a suitable cooling and heating apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Cooling bath (e.g., ice-water or dry ice-acetone)

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **2,4-dichloropyridine** is packed into a capillary tube to a height of 1-2 mm.<sup>[5]</sup>
- **Apparatus Setup:** The capillary tube is placed in the heating/cooling block of the apparatus, adjacent to a calibrated thermometer.<sup>[5]</sup>
- **Cooling:** The sample is first cooled until it solidifies completely.
- **Heating:** The sample is then heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.<sup>[5][6]</sup>
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is the end of the range.<sup>[5]</sup> For a pure compound, this range should be narrow.

## Boiling Point Determination (Thiele Tube Method)

The boiling point is determined using the Thiele tube method, which is suitable for small quantities of liquid.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or oil bath)

Procedure:

- **Sample Preparation:** A small volume of **2,4-dichloropyridine** is placed in the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.<sup>[5]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating and Observation:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample. Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.<sup>[7]</sup>
- **Temperature Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube.<sup>[5]</sup>  
<sup>[7]</sup>

## Density Determination

The density of liquid **2,4-dichloropyridine** is determined using a pycnometer or a digital density meter.

Apparatus:

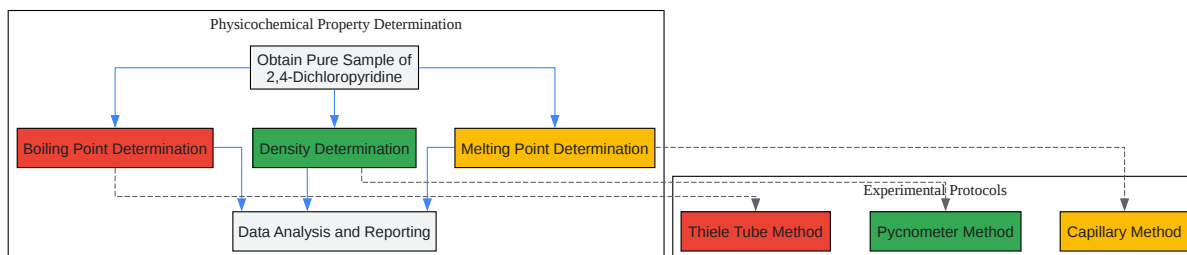
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Thermostatic bath

Procedure:

- Calibration: The pycnometer is cleaned, dried, and weighed empty. It is then filled with a reference substance of known density (e.g., distilled water) at a specific temperature (25 °C) and weighed again.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **2,4-dichloropyridine** at the same temperature.
- Weighing: The pycnometer containing the sample is weighed.
- Calculation: The density of the sample is calculated using the formula: Density of sample = (mass of sample / mass of water) \* density of water

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for determining the key physical properties of a chemical compound like **2,4-dichloropyridine**.



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Caption: Workflow for determining the physical properties of **2,4-dichloropyridine**.

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